

# Refrigerant 502: A Technical Overview of its Chemical Composition and Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

**Refrigerant 502** (R-502) is an azeotropic refrigerant mixture that was once widely used in low and medium-temperature refrigeration applications, such as commercial freezers and ice machines.[1][2] Due to its ozone-depleting properties, its production was phased out under the Montreal Protocol.[2] This guide provides a detailed technical overview of its chemical composition, formula, and key physical properties.

## **Chemical Composition and Formula**

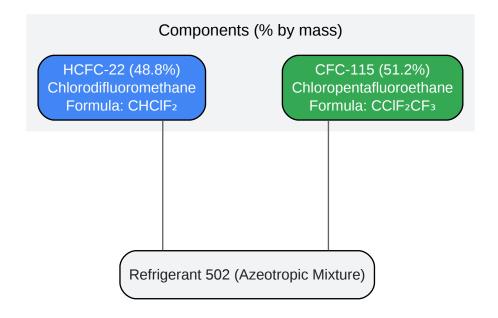
R-502 is an azeotropic blend of two chlorofluorocarbon (CFC) and hydrochlorofluorocarbon (HCFC) components:

- HCFC-22 (Chlorodifluoromethane): CHClF<sub>2</sub>
- CFC-115 (Chloropentafluoroethane): CCIF<sub>2</sub>CF<sub>3</sub>

The mixture consists of approximately 48.8% R-22 and 51.2% R-115 by mass.[1][2][3][4][5] As an azeotrope, R-502 evaporates and condenses at a constant temperature, which ensures a minimal temperature glide (≤0.6°C) and consistent performance.[6] The overall molecular formula for the mixture can be written as C<sub>3</sub>HCl<sub>2</sub>F<sub>7</sub>.[6][7]

Below is a diagram illustrating the chemical composition of Refrigerant 502.





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A logical diagram showing the constituent components of **Refrigerant 502**.

## **Physical and Chemical Properties**

The performance and characteristics of a refrigerant are defined by its thermodynamic and physical properties. The data for R-502 has been determined through various experimental and computational methods, with thermodynamic properties often fitted using equations of state, such as the Martin-Hou equation.[4]



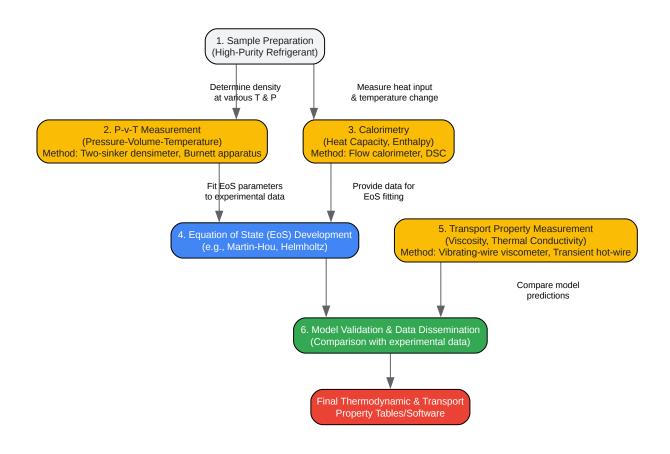
Property	Value
Molecular Weight	111.63 g/mol [3][8]
Boiling Point (1 atm)	-45.3 °C / -49.5 °F[6][8]
Critical Temperature	80.7 °C / 177.3 °F[6]
Critical Pressure	40.2 bar / 582.8 psia[3][6]
Liquid Density (21.1°C)	1233.4 kg/m <sup>3</sup> (77 lb/ft <sup>3</sup> )[6]
Vapor Density (at BP)	6.22 kg/m <sup>3</sup> (0.388 lb/ft <sup>3</sup> )[6]
Ozone Depletion Potential (ODP)	0.33 (relative to CFC-11 = 1.0)[1][3][6]
Global Warming Potential (GWP)	~4657 (100-year, relative to CO <sub>2</sub> = 1.0)[3][6]
Safety Classification (ASHRAE)	A1[1][3]

## Standard Experimental Protocols for Property Determination

The accurate determination of refrigerant properties is crucial for system design and safety analysis. While specific experimental reports for R-502 are found in historical technical bulletins, the methodologies employed are generally consistent with industry standards established by organizations like ASHRAE (American Society of Heating, Refrigerating and Air-Conditioning Engineers) and NIST (National Institute of Standards and Technology).

A generalized workflow for characterizing a refrigerant is outlined below.





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A generalized workflow for the experimental determination of refrigerant properties.

- Pressure-Volume-Temperature (P-v-T) and Density Measurement: The relationship between
  pressure, volume, and temperature is fundamental. These data are collected using highprecision instruments like a two-sinker densimeter, which relies on Archimedes' principle, or
  a Burnett apparatus. These measurements are critical for establishing the equation of state.
- Calorimetry: Properties such as specific heat capacity (Cp, Cv) and heat of vaporization are
  measured using calorimeters. A flow calorimeter is often used, where a known amount of
  heat is added to a steady flow of the refrigerant, and the resulting temperature change is
  precisely measured.



- Critical Point Determination: The critical temperature and pressure are determined by observing the disappearance of the liquid-vapor meniscus as the substance is heated in a sealed, transparent cell.
- Equation of State (EoS) Modeling: The experimental data from P-v-T and calorimetry
  measurements are used to fit the parameters of a highly accurate equation of state (such as
  a Helmholtz energy-based EoS).[4] This EoS can then be used to calculate all
  thermodynamic properties over a wide range of conditions.
- Transport Property Measurement: Viscosity is often measured with a vibrating-wire viscometer, while thermal conductivity is measured using the transient hot-wire method.
   These properties are crucial for modeling heat transfer and fluid flow in refrigeration systems.

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- To cite this document: BenchChem. [Refrigerant 502: A Technical Overview of its Chemical Composition and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13423336#refrigerant-502-chemical-composition-and-formula]



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